

Application Notes and Protocols for 2-Picoline Borane Reductive Amination

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Compound of Interest

Compound Name: 2-Picolineborane

CAS No.: 3999-38-0

Cat. No.: B1247430

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Reductive amination is a cornerstone of organic synthesis, enabling the formation of carbon-nitrogen bonds to produce secondary and tertiary amines. This reaction typically involves the reaction of a carbonyl compound (aldehyde or ketone) with a primary or secondary amine to form an imine or enamine intermediate, which is then reduced in situ to the corresponding amine. The choice of reducing agent is critical for the success of this transformation, requiring selectivity for the imine/enamine over the carbonyl starting material, operational simplicity, and a favorable safety profile.

2-Picoline borane (pic-BH₃) has emerged as a highly effective and versatile reagent for reductive amination.^[1] It is a stable, crystalline solid that offers significant advantages over traditional reducing agents like sodium cyanoborohydride (NaBH₃CN) and sodium triacetoxyborohydride (NaBH(OAc)₃).^{[2][3]} Key benefits include its non-toxic nature, stability to air and moisture, and compatibility with a wide range of solvents, including protic solvents such as methanol and water, and even solvent-free (neat) conditions.^[2] These characteristics make

2-picoline borane an environmentally benign and scalable option for both academic research and industrial applications, including the synthesis of active pharmaceutical ingredients (APIs).
[4]

This document provides detailed application notes and experimental protocols for conducting reductive aminations using 2-picoline borane with a variety of substrates.

Physical and Chemical Properties

Property	Value
Chemical Formula	C ₆ H ₁₀ BN
Molecular Weight	106.96 g/mol
Appearance	White to off-white solid
Melting Point	44-48 °C
Solubility	Soluble in methanol, tetrahydrofuran (THF), and benzene. Slightly soluble in water and cyclohexane.
Stability	Stable under standard conditions; can be stored for long periods without noticeable decomposition.

Safety Information

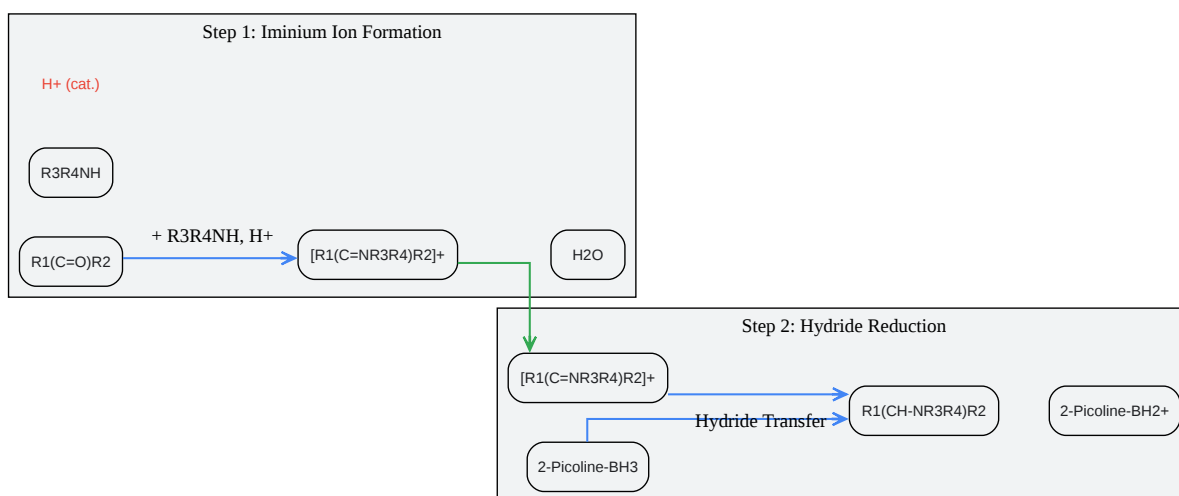
2-Picoline borane is considered a safer alternative to many other hydride reagents. However, as with all chemical reagents, appropriate safety precautions must be taken.

- **Hazards:** Flammable solid. In contact with water, it can release flammable gases. Harmful if swallowed and may cause skin and eye irritation.
- **Handling:** Handle in a well-ventilated area, away from ignition sources. Avoid contact with skin and eyes. Wear appropriate personal protective equipment (PPE), including gloves and safety glasses.

- **Storage:** Store in a cool, dry place, away from water and oxidizing agents. Keep the container tightly sealed. Recommended storage temperature is 2-8 °C.

General Reaction Mechanism

The reductive amination process using 2-picoline borane proceeds through a two-step, one-pot sequence. First, the carbonyl compound reacts with the amine to form an iminium ion intermediate. Subsequently, the 2-picoline borane complex delivers a hydride to the electrophilic carbon of the iminium ion to yield the final amine product. The presence of a small amount of acetic acid can catalyze the formation of the iminium ion.



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Caption: General mechanism of 2-picoline borane reductive amination.

Experimental Protocols

The following are generalized protocols for reductive amination using 2-picoline borane in different solvent systems.

Protocol 1: Reductive Amination in Methanol

This is a widely applicable and efficient method for a broad range of substrates.

Materials:

- Aldehyde or ketone (1.0 mmol)
- Amine (1.0 mmol)
- 2-Picoline borane (1.0 mmol, 107 mg)
- Acetic acid (0.1 mmol, 6 μ L)
- Methanol (5 mL)
- 1 M Hydrochloric acid
- 1 M Sodium hydroxide
- Ethyl acetate
- Anhydrous sodium sulfate
- Round-bottom flask
- Magnetic stirrer

Procedure:

- To a solution of the aldehyde or ketone (1.0 mmol) and the amine (1.0 mmol) in methanol (5 mL) in a round-bottom flask, add acetic acid (0.1 mmol).
- Stir the mixture at room temperature for 10 minutes.

- Add 2-picoline borane (1.0 mmol) in one portion.
- Continue stirring at room temperature for the time indicated in the tables below (typically 2-6 hours).
- Upon completion of the reaction (monitored by TLC or LC-MS), add 1 M HCl (5 mL) and stir for 10 minutes.
- Basify the mixture with 1 M NaOH to a pH of ~9-10.
- Extract the aqueous layer with ethyl acetate (3 x 15 mL).
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel if necessary.

Protocol 2: Reductive Amination in Water

This protocol is particularly useful for water-insoluble amines and carbonyl compounds, offering a green chemistry approach.

Materials:

- Aldehyde or ketone (1.0 mmol)
- Amine (1.0 mmol)
- 2-Picoline borane (1.0 mmol, 107 mg)
- Acetic acid (0.5 mL)
- Water (5 mL)
- Diethyl ether
- Other materials as listed in Protocol 1

Procedure:

- In a round-bottom flask, suspend the aldehyde or ketone (1.0 mmol) and the amine (1.0 mmol) in water (5 mL).
- Add acetic acid (0.5 mL) to the suspension.
- Add 2-picoline borane (1.0 mmol) to the mixture.
- Stir the reaction vigorously at room temperature for the time specified (typically 2-24 hours).
- After the reaction is complete, add 1 M NaOH to neutralize the acetic acid and basify the solution.
- Extract the product with diethyl ether (3 x 15 mL).
- Combine the organic extracts, wash with brine, dry over anhydrous sodium sulfate, and evaporate the solvent.
- Purify by column chromatography if needed.

Protocol 3: Reductive Amination under Neat (Solvent-Free) Conditions

This method is highly efficient and minimizes waste, making it an excellent green alternative.

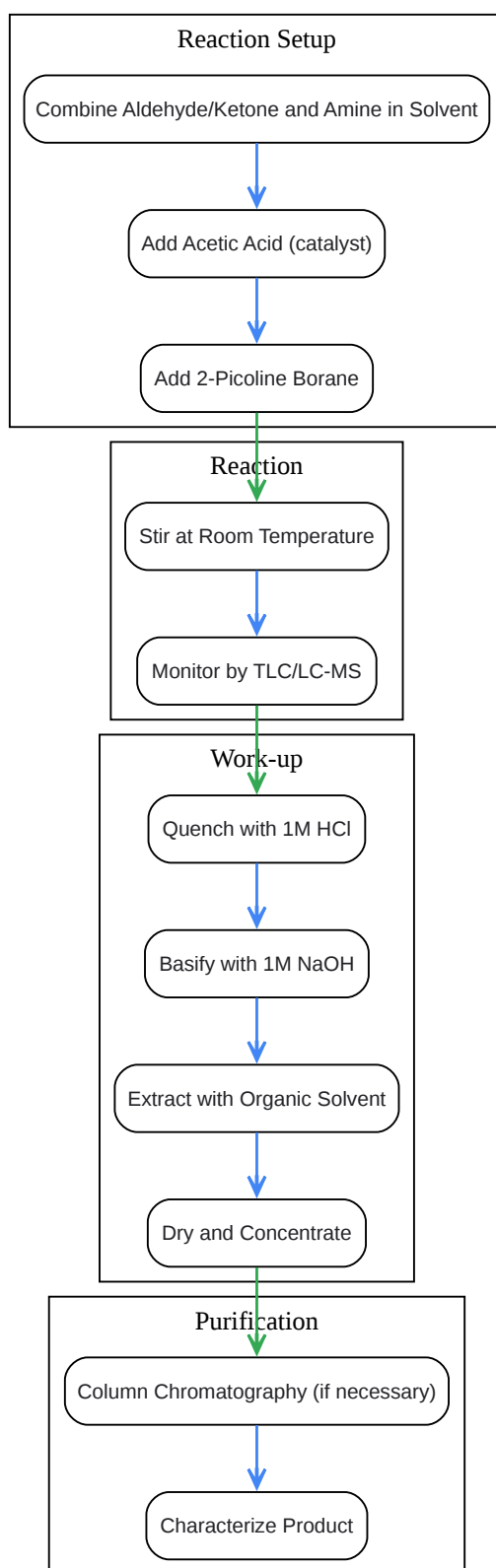
Materials:

- Aldehyde or ketone (1.0 mmol)
- Amine (1.0 mmol)
- 2-Picoline borane (1.0 mmol, 107 mg)
- Acetic acid (0.1 mmol, 6 μ L)
- Materials for work-up as in Protocol 1

Procedure:

- In a vial, mix the aldehyde or ketone (1.0 mmol), the amine (1.0 mmol), and acetic acid (0.1 mmol).
- Add 2-picoline borane (1.0 mmol) to the mixture.
- Stir the reaction mixture at room temperature. The reaction is often exothermic.
- Continue stirring for the required time (typically 0.5-3 hours).
- After completion, perform an aqueous work-up as described in Protocol 1 (steps 5-9).

Experimental Workflow



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Caption: A typical experimental workflow for 2-picoline borane reductive amination.

Quantitative Data

The following tables summarize the yields of various reductive amination reactions using 2-picoline borane under different conditions, as reported in the literature.[2]

Table 1: Reductive Amination of Aldehydes with Primary Amines

Entry	Aldehyde	Amine	Solvent	Time (h)	Yield (%)
1	Benzaldehyde	Aniline	Methanol	2	95
2	Benzaldehyde	Aniline	Water	2	92
3	Benzaldehyde	Aniline	Neat	0.5	98
4	4-Nitrobenzaldehyde	Aniline	Methanol	3	96
5	4-Nitrobenzaldehyde	Aniline	Water	3	94
6	4-Nitrobenzaldehyde	Aniline	Neat	1	97
7	Cyclohexanecarboxaldehyde	Benzylamine	Methanol	4	90
8	Cyclohexanecarboxaldehyde	Benzylamine	Neat	1.5	93

Table 2: Reductive Amination of Ketones with Primary Amines

Entry	Ketone	Amine	Solvent	Time (h)	Yield (%)
1	Acetophenone	Aniline	Methanol	5	88
2	Acetophenone	Aniline	Neat	2	91
3	Cyclohexanone	Aniline	Methanol	2	94
4	Cyclohexanone	Aniline	Water	2	93
5	Cyclohexanone	Aniline	Neat	0.5	96
6	Cyclopentanone	Benzylamine	Methanol	4	92
7	Cyclopentanone	Benzylamine	Neat	1.5	95

Table 3: Reductive Amination with Secondary Amines

Entry	Carbonyl	Amine	Solvent	Time (h)	Yield (%)
1	Benzaldehyde	Morpholine	Methanol	6	85
2	Benzaldehyde	Morpholine	Neat	3	89
3	Cyclohexanone	Morpholine	Methanol	4	90
4	Cyclohexanone	Morpholine	Neat	2	92

Applications in Drug Development

The mild reaction conditions and high functional group tolerance of the 2-picoline borane reductive amination protocol make it a valuable tool in drug discovery and development. It has been successfully employed in the synthesis of complex molecules and pharmaceutical intermediates. For example, it has been used in the synthesis of a dipeptidyl peptidase-IV (DPP-IV) inhibitor, where it facilitated the direct reductive amination of an aldehyde-bisulfite adduct.^[5] Its reproducibility also led to its use in the manufacturing of the echinocandin ASP9726.^[4]

Conclusion

2-Picoline borane is a highly efficient, safe, and versatile reagent for the reductive amination of a wide variety of aldehydes and ketones with primary and secondary amines. Its ability to function effectively in common organic solvents, water, and under solvent-free conditions makes it a superior choice for modern organic synthesis, aligning with the principles of green chemistry. The straightforward protocols and high yields make this a reliable method for researchers, scientists, and drug development professionals.

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